

Essential Safety and Operational Guide for Handling Lirafugratinib Hydrochloride

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Compound of Interest

Compound Name: *Lirafugratinib Hydrochloride*

CAS No.: *2688040-45-9*

Cat. No.: *B15574548*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Lirafugratinib Hydrochloride**. It includes detailed operational procedures and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

I. Immediate Safety Information

Lirafugratinib Hydrochloride is a potent and selective inhibitor of FGFR2. The Safety Data Sheet (SDS) from MedChemExpress indicates that it is an acute oral toxin, a skin irritant, and a serious eye irritant^[1]. Adherence to strict safety protocols is mandatory.

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Classification	GHS Pictogram	Required Personal Protective Equipment (PPE)
Acute Toxicity, Oral (Category 4)		Standard laboratory attire (lab coat, closed-toe shoes), Nitrile gloves (double-gloving recommended), Safety glasses with side shields or safety goggles, Face shield (when handling powder or creating solutions)
Skin Corrosion/Irritation (Category 2)		Nitrile gloves (double-gloving recommended), Lab coat
Serious Eye Damage/Eye Irritation (Category 2A)		Safety glasses with side shields or safety goggles, Face shield

Emergency Procedures

Exposure Route	Immediate Action
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention. [1]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1]

II. Operational Plan: Handling and Storage

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- **Lirafugratinib Hydrochloride** powder should be stored at -20°C for long-term storage (years) and at 4°C for short-term storage (weeks)[\[2\]](#).
- Stock solutions should be stored at -80°C (stable for up to 6 months) or -20°C (stable for up to 1 month). Avoid repeated freeze-thaw cycles by aliquoting the stock solution[\[2\]](#).

Preparation of Stock Solutions

Lirafugratinib Hydrochloride is soluble in DMSO.

Property	Value
Solubility in DMSO	≥ 20 mg/mL[3]
Molecular Weight	546.00 g/mol (hydrochloride salt)[2]

Step-by-Step Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Preparation: Work in a chemical fume hood. Wear all required PPE.
- Weighing: Accurately weigh the desired amount of **Lirafugratinib Hydrochloride** powder using a calibrated analytical balance.
- Calculation: Calculate the required volume of DMSO. For example, to prepare a 10 mM stock solution from 5 mg of **Lirafugratinib Hydrochloride**:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (L)} = (0.005 \text{ g} / 546.00 \text{ g/mol}) / 0.010 \text{ mol/L} = 0.00091575 \text{ L} = 0.91575 \text{ mL}$
- Dissolving: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the powder. Use of hygroscopic DMSO can reduce solubility[2][3].
- Mixing: Vortex or sonicate the solution until the powder is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store at -80°C or -20°C.

III. Experimental Protocols

Cell Viability Assay (MTS Assay)

This protocol is adapted from a general procedure for assessing the effect of FGFR inhibitors on cell proliferation[1][2].

- Cell Seeding: Seed cells (e.g., FGFR2-dependent cancer cell lines) in a 96-well plate at a predetermined density and allow them to adhere for 24 hours.

- **Compound Treatment:** Prepare serial dilutions of **Lirafugratinib Hydrochloride** in the appropriate cell culture medium. Remove the existing medium from the cells and replace it with the medium containing various concentrations of the compound. Include a vehicle control (DMSO-treated cells).
- **Incubation:** Incubate the cells for a specified period (e.g., 72 hours) under standard cell culture conditions (37°C, 5% CO₂).
- **Viability Measurement:** Add MTS reagent to each well according to the manufacturer's instructions and incubate for the recommended time (e.g., 1-4 hours).
- **Detection:** Measure the absorbance at 490 nm using a microplate reader. The signal is proportional to the number of viable cells.
- **Data Analysis:** Normalize the data to the vehicle-treated control cells and calculate the percentage of growth inhibition for each concentration. Determine the IC₅₀ value by fitting the data to a dose-response curve.

Western Blot for FGFR2 Phosphorylation

This protocol provides a general workflow for analyzing the inhibition of FGFR2 phosphorylation^{[4][5]}.

- **Cell Treatment and Lysis:** Treat cells with **Lirafugratinib Hydrochloride** at various concentrations and for different time points. Lyse the cells in a suitable lysis buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA assay.
- **SDS-PAGE and Protein Transfer:** Normalize all samples to the same protein concentration, add Laemmli sample buffer, and boil. Load 20-30 µg of protein per lane onto a polyacrylamide gel. Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- **Immunoblotting:**

- Block the membrane with 5% BSA or non-fat milk in TBST for 1 hour at room temperature.
- Incubate the membrane with a primary antibody against phosphorylated FGFR2 (p-FGFR2) overnight at 4°C.
- Wash the membrane with TBST.
- Incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane with TBST.
- Detection: Apply an ECL substrate and capture the chemiluminescent signal using an imaging system.
- Stripping and Re-probing: To normalize for protein loading, the membrane can be stripped and re-probed with an antibody against total FGFR2.

IV. Disposal Plan

Waste Categorization and Segregation

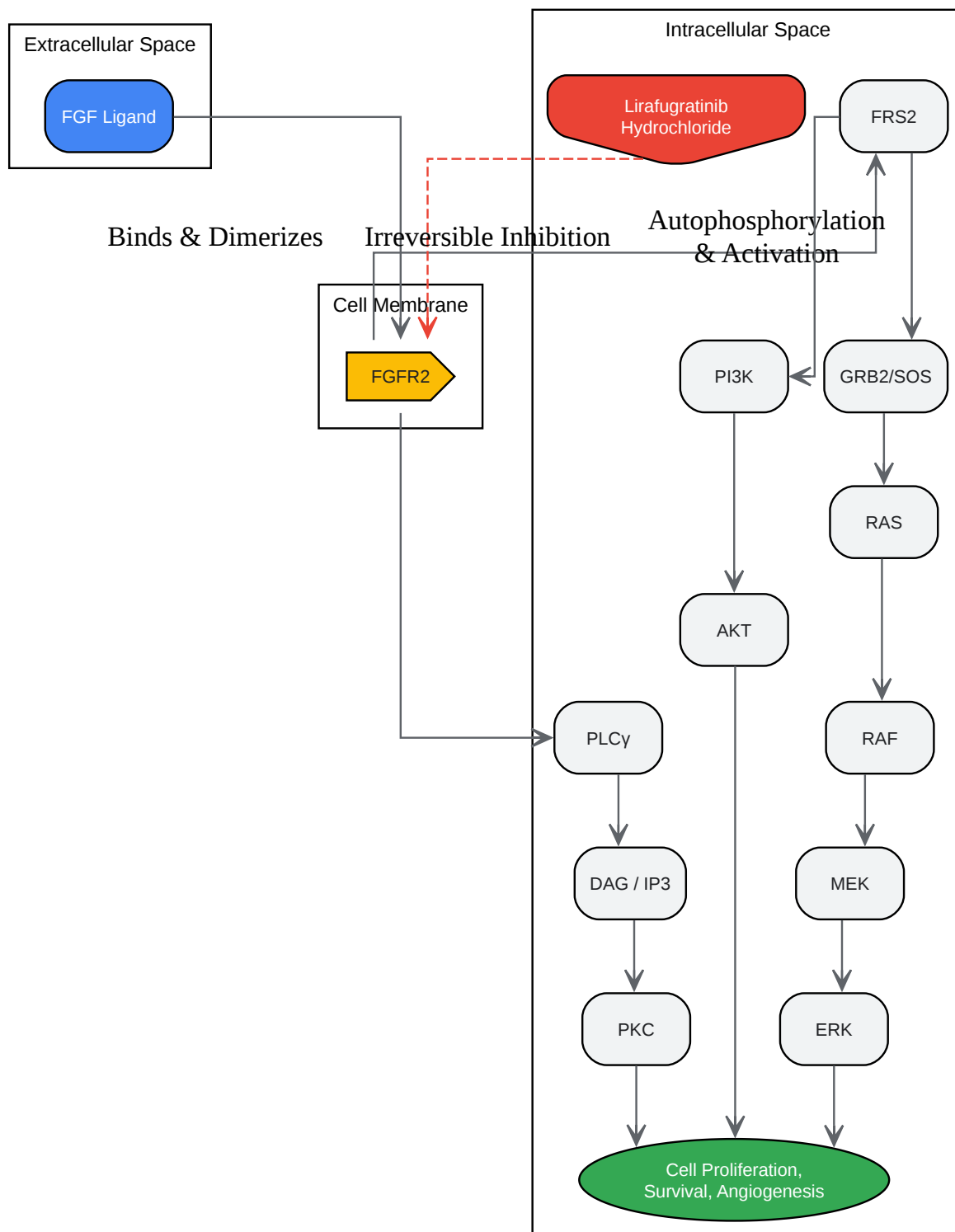
- Solid Waste: Contaminated PPE (gloves, lab coats), plasticware, and any other solid materials that have come into contact with **Lirafugratinib Hydrochloride**.
- Liquid Waste: Unused stock solutions, cell culture media containing the compound.
- Sharps Waste: Contaminated needles, syringes, and pipette tips.

Decontamination and Disposal Procedures

- Spill Cleanup:
 - For powder spills: Do not sweep. Gently cover the spill with absorbent material and wet it to prevent aerosolization.
 - For liquid spills: Cover the spill with an absorbent material.
 - Clean the spill area with a suitable decontaminating agent (e.g., a strong alkaline cleaning agent), working from the outside in. Rinse the area thoroughly with water[6].

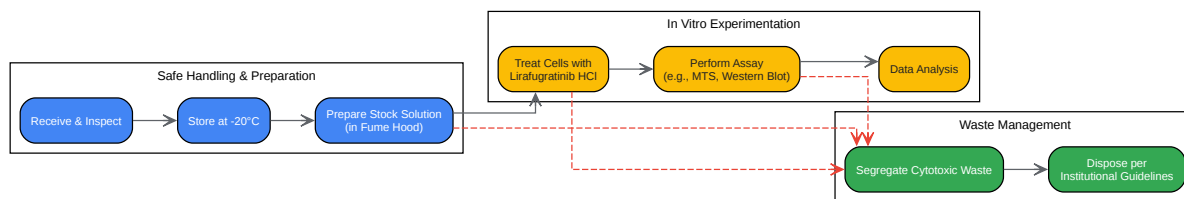
- Waste Disposal:
 - All contaminated waste must be disposed of as cytotoxic waste in clearly labeled, sealed containers.
 - Follow your institution's and local regulations for the disposal of cytotoxic waste.
 - Consider chemical inactivation for bulk liquid waste if feasible and permitted by local regulations. While specific inactivation data for **Lirafugratinib Hydrochloride** is not readily available, general methods for tyrosine kinase inhibitors may involve treatment with strong oxidizing agents or hydrolysis under extreme pH conditions. However, this should be validated before implementation.

V. Signaling Pathway and Experimental Workflow Diagrams



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Caption: **Lirafugratinib Hydrochloride's** mechanism of action.



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